

Technical Master Guide: Physicochemical Profiling and Pharmaceutical Applications of Melibiose

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-O-alpha-D-Galactopyranosyl-D-glucose

Cat. No.: B8057681

[Get Quote](#)

Executive Summary

Melibiose (6-O-

-D-galactopyranosyl-D-glucose) is a reducing disaccharide of significant interest in glycoscience, cryobiology, and drug development.[1][2][3] Distinct from its structural isomer lactose by the geometry of its glycosidic bond (

-1,6 vs.

-1,4), melibiose exhibits unique solubility, stability, and biological recognition profiles.[1][2] This guide provides a rigorous examination of its physicochemical properties, analytical characterization via HPLC-RI, and its emerging utility as a galectin-3 inhibitor and cryoprotectant.[1][2]

Molecular Architecture & Physicochemical Profile[1] [2]

Structural Determinants

Melibiose consists of a D-galactose unit linked to a D-glucose unit via an

β glycosidic bond.^{[1][2][4][5]} Unlike sucrose (non-reducing), melibiose possesses a free anomeric carbon on the glucose moiety, classifying it as a reducing sugar.^[2] This structural feature dictates its mutarotation in solution and its susceptibility to Maillard browning.^[1]

- Linkage:

β -D-Galp-(1 \rightarrow 6)-D-Glcp^{[1][2][3][5][6]}

- Stereochemistry: The

β -1,6 linkage confers greater rotational freedom compared to the rigid

β -1,4 linkage of lactose, influencing its hydration shell and viscosity.^{[1][2]}

Quantitative Physicochemical Data

The following parameters are critical for formulation and synthesis.

Property	Value / Characteristic	Context for Application
CAS Registry	585-99-9	Standard identifier.[1][2][3][4][5][7]
Molecular Weight	342.30 g/mol	Identical to lactose/sucrose; distinct mass spec fragmentation.[1][2][3]
Melting Point	84–85°C (Dihydrate)~170–182°C (Anhydrous, decomp.) [2]	Low MP of dihydrate requires careful drying protocols to avoid fusion.
Solubility (Water)	High (>500 mg/mL)	Excellent for high-concentration parenteral formulations.[1][2]
Solubility (Ethanol)	Slightly soluble	Useful for antisolvent crystallization purification.[2]
Specific Rotation	+111.7° +129.5° (Equilibrium)	Exhibits mutarotation; measurement must wait for equilibrium (~24h or catalyzed).[2]
pKa	~12.45 (Hydroxyl deprotonation)	Stable at physiological pH; ionizes at high pH.[2]
Hygroscopicity	Moderate to High	Requires storage in desiccated environments to prevent caking.

Chemical Reactivity & Stability Mechanisms[2]

Hydrolysis Kinetics

Melibiose is resistant to

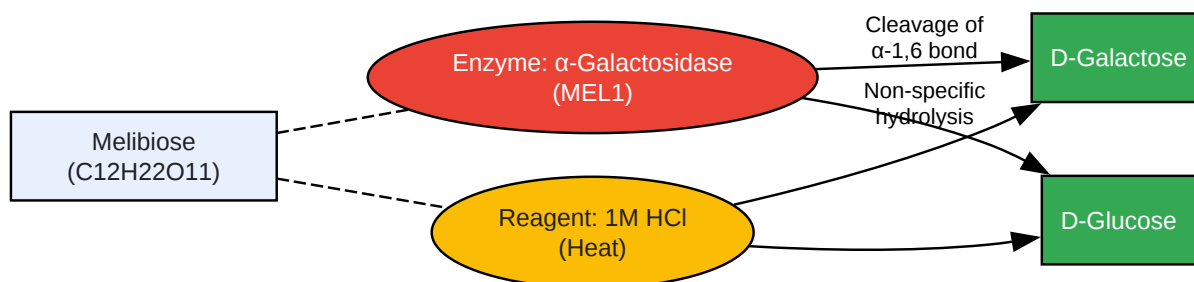
-galactosidases (lactase) but is specifically hydrolyzed by

-galactosidase (melibiase) and strong acids.[1][2]

- Acid Hydrolysis: The -1,6 bond is thermodynamically more stable than the -1,4 bond found in maltose.[1][2] Hydrolysis requires elevated temperatures (>90°C) and low pH (<1.[2]0) to achieve rates comparable to sucrose inversion.
- Enzymatic Specificity: Used to differentiate yeast strains; *Saccharomyces cerevisiae* (ale yeast) lacks the MEL1 gene and cannot ferment melibiose, whereas *Saccharomyces pastorianus* (lager yeast) can.[2]

Visualization: Hydrolysis Pathway

The following diagram illustrates the enzymatic cleavage and the resulting monosaccharides.



[Click to download full resolution via product page](#)

Caption: Enzymatic and chemical hydrolysis pathways of melibiose yielding constitutive monosaccharides.

Biological Applications: Drug Development & Cryopreservation[1][2]

Galectin-3 Inhibition

Melibiose serves as a foundational scaffold for designing Galectin-3 (Gal-3) inhibitors.[1][2] Gal-3 is a carbohydrate-binding protein overexpressed in fibrosis and cancer metastasis.[1][2]

- Mechanism: The galactose moiety of melibiose binds to the Carbohydrate Recognition Domain (CRD) of Gal-3.[2]

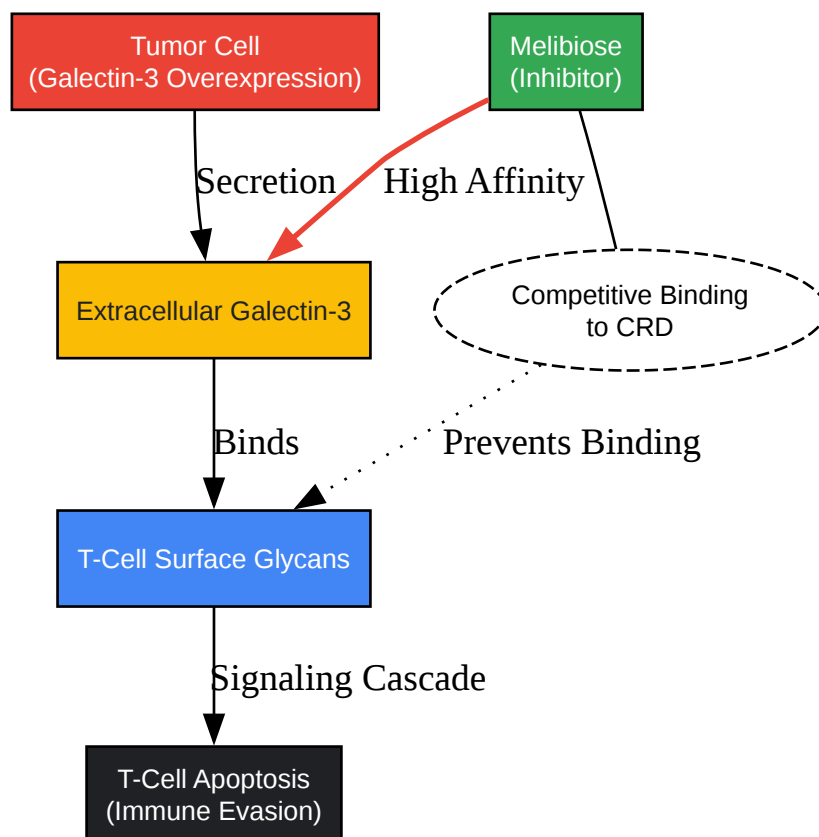
- **Therapeutic Relevance:** While native melibiose has moderate affinity, it blocks Gal-3 mediated T-cell apoptosis and tumor cell adhesion, making it a vital lead compound for fragment-based drug design.[1][2]

Cryoprotection

Melibiose acts as a non-penetrating cryoprotectant.[1]

- **Glass Formation:** It promotes vitrification, preventing ice crystal formation that damages cell membranes.
- **Water Replacement Hypothesis:** Melibiose hydrogen bonds with membrane phospholipids during dehydration, maintaining bilayer structural integrity in the absence of water.

Visualization: Galectin-3 Inhibition Mechanism[1][2]



[Click to download full resolution via product page](#)

Caption: Melibiose competitively binds Galectin-3, preventing immune suppression (T-cell apoptosis).[1][2][5]

Analytical Characterization Protocol (HPLC-RI)[1][2]

Objective: Quantify melibiose purity and separate it from potential hydrolysis products (glucose/galactose) or isomers (lactose).[2]

Methodological Principles

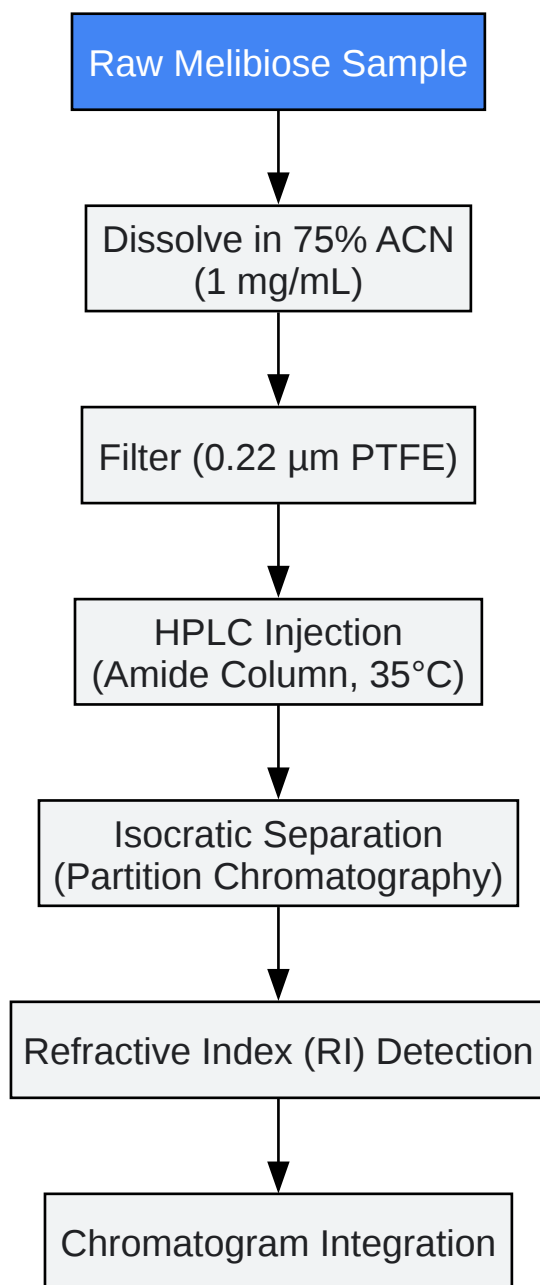
Since melibiose lacks a strong UV chromophore, Refractive Index (RI) detection is mandatory.[2] Amino-based or Amide-based columns are preferred over C18 for retaining polar saccharides.[1][2]

Detailed Protocol

- Instrumentation: HPLC system (e.g., Waters Alliance or Agilent 1260) with a thermostatted RI detector.
- Column: XBridge BEH Amide (4.6 x 150 mm, 2.5 μ m) or equivalent amino-bonded silica.[1][2]
- Mobile Phase: Acetonitrile : Water (75 : 25 v/v) with 0.1% (to prevent anomer splitting).[2]
 - Note: Isocratic elution is required for RI stability.
- Conditions:
 - Flow Rate: 1.0 mL/min.
 - Column Temp: 35°C.
 - Detector Temp: 35°C (Must match column to minimize noise).
- Sample Prep: Dissolve 10 mg Melibiose in 10 mL Mobile Phase (1 mg/mL). Filter through 0.22 μ m PTFE filter.[1]

- Validation:
 - Retention Time (approx): Fructose < Glucose < Galactose < Sucrose < Melibiose < Lactose.^[1]^[2]
 - Resolution (): Ensure between Melibiose and Lactose.^[1]

Visualization: Analytical Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step HPLC-RI workflow for the quantification of melibiose.

Experimental Protocol: Enzymatic Hydrolysis Assay

Purpose: To verify the identity of melibiose or the activity of

-galactosidase.

- Reagent Preparation:
 - Substrate Solution: 50 mM Melibiose in 50 mM Sodium Phosphate buffer (pH 6.5).
 - Enzyme:
 - Galactosidase (e.g., from Green Coffee Bean or Aspergillus), diluted to 1 U/mL.[1][2]
- Reaction:
 - Mix 500 μ L Substrate + 50 μ L Enzyme.
 - Incubate at 37°C for 30 minutes.
- Termination:
 - Heat block at 95°C for 5 minutes to denature the enzyme.
- Detection (TLC or HPLC):
 - TLC:[1][2][8] Spot on Silica Gel 60.[1] Solvent: n-Butanol:Acetic Acid:Water (2:1:1).[1][2] Visualize with sulfuric acid/heat.
 - Result: Disappearance of Melibiose spot () and appearance of Glucose/Galactose spots ().[2]

References

- PubChem. (n.d.). Melibiose Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- ScienceDirect. (2016). Spray-dried amorphous isomalt and melibiose, two potential protein-stabilizing excipients.[1][2][9] International Journal of Pharmaceutics. Retrieved from [\[Link\]](#)
- Waters Corporation. (n.d.). Sugar Analysis by HPLC using Refractive Index Detection. Retrieved from [\[Link\]](#)

- MDPI. (2022). Natural Cryoprotective and Cytoprotective Agents in Cryopreservation. Retrieved from [[Link](#)][2][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Melibiose Clinisciences [clinisciences.com]
- 2. CAS 585-99-9: Melibiose | CymitQuimica [cymitquimica.com]
- 3. 585-99-9, D-Melibiose, 6-O- α -D-Galactopyranosyl-D-glucose [chemsynlab.com]
- 4. Melibiose | C₁₂H₂₂O₁₁ | CID 440658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Melibiose - Wikipedia [en.wikipedia.org]
- 6. ECMDDB: Melibiose (ECMDDB00048) (M2MDB000015) [ecmdb.ca]
- 7. MELIBIOSE | 585-99-9 [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. Spray-dried amorphous isomalt and melibiose, two potential protein-stabilizing excipients - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Master Guide: Physicochemical Profiling and Pharmaceutical Applications of Melibiose]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8057681/docs#technical-master-guide-physicochemical-profiling-and-pharmaceutical-applications-of-melibiose>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)